

"Stigmasta-4,22,25-trien-3-one, (22E)-" molecular weight and formula

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Compound of Interest

Compound Name: Stigmasta-4,22,25-trien-3-one,
(22E)-

Cat. No.: B12429909

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A Technical Guide to Stigmasta-4,22,25-trien-3-one, (22E)-

For Researchers, Scientists, and Drug Development Professionals

Abstract

Stigmasta-4,22,25-trien-3-one, (22E)- is a naturally occurring steroid molecule belonging to the stigmastane class. This technical guide provides a comprehensive overview of its chemical properties, including its molecular weight and formula. Due to the limited availability of in-depth biological data for this specific compound, this document also explores the known biological activities and experimental protocols of closely related stigmastane derivatives to provide a foundational understanding for future research and drug development endeavors. The guide summarizes key quantitative data in structured tables and includes conceptual diagrams of relevant experimental workflows and potential signaling pathways to facilitate a deeper understanding of this class of compounds.

Chemical Properties

Stigmasta-4,22,25-trien-3-one, (22E)- is a steroid characterized by a stigmastane skeleton with three double bonds located at positions 4, 22, and 25, and a ketone group at position 3.

The "(22E)-" designation indicates the stereochemistry of the double bond between carbons 22 and 23.

Property	Value	Source
Molecular Formula	C ₂₉ H ₄₄ O	[1]
Molecular Weight	408.66 g/mol	[1]
Alternate Molecular Weight	408.7 g/mol	[1]
CAS Number	848669-09-0	[1]

Biological Context and Potential Activities

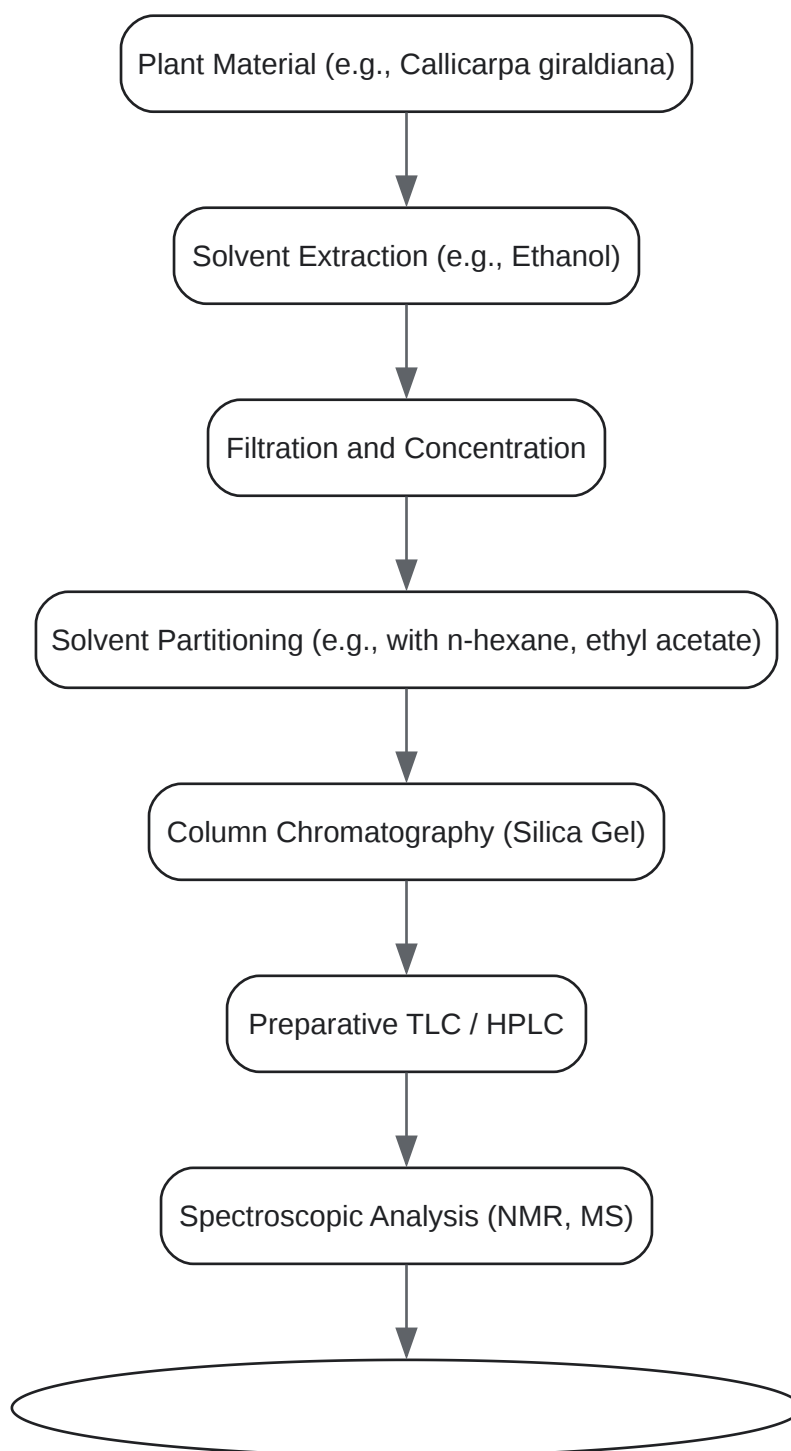
Stigmasta-4,22,25-trien-3-one, (22E)- has been isolated from the plant *Callicarpa giraldiana*. While specific biological activities for this compound are not extensively documented in publicly available literature, the broader class of stigmastane steroids has been reported to exhibit a range of biological effects, including antimicrobial and anti-inflammatory properties.

For instance, the related compound Stigmasta-5,22-dien-3-ol has demonstrated antimicrobial activity[2]. Furthermore, a crude extract containing (22E)-stigmasta-4,22-dien-3-one was reported to have anti-inflammatory and diuretic activity[3]. These findings suggest that **Stigmasta-4,22,25-trien-3-one, (22E)-** may possess similar therapeutic potential, warranting further investigation.

Experimental Protocols: A Representative Approach

Detailed experimental protocols for the isolation and characterization of **Stigmasta-4,22,25-trien-3-one, (22E)-** are not readily available. However, a representative workflow can be conceptualized based on the isolation of the structurally similar compound, (22E,24S)-Stigmasta-5,22,25-trien-3 β -ol, from *Clerodendrum viscosum*[4][5].

General Isolation and Purification Workflow



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A representative workflow for the isolation and purification of stigmastane steroids.

Methodology based on related compounds[4][5]:

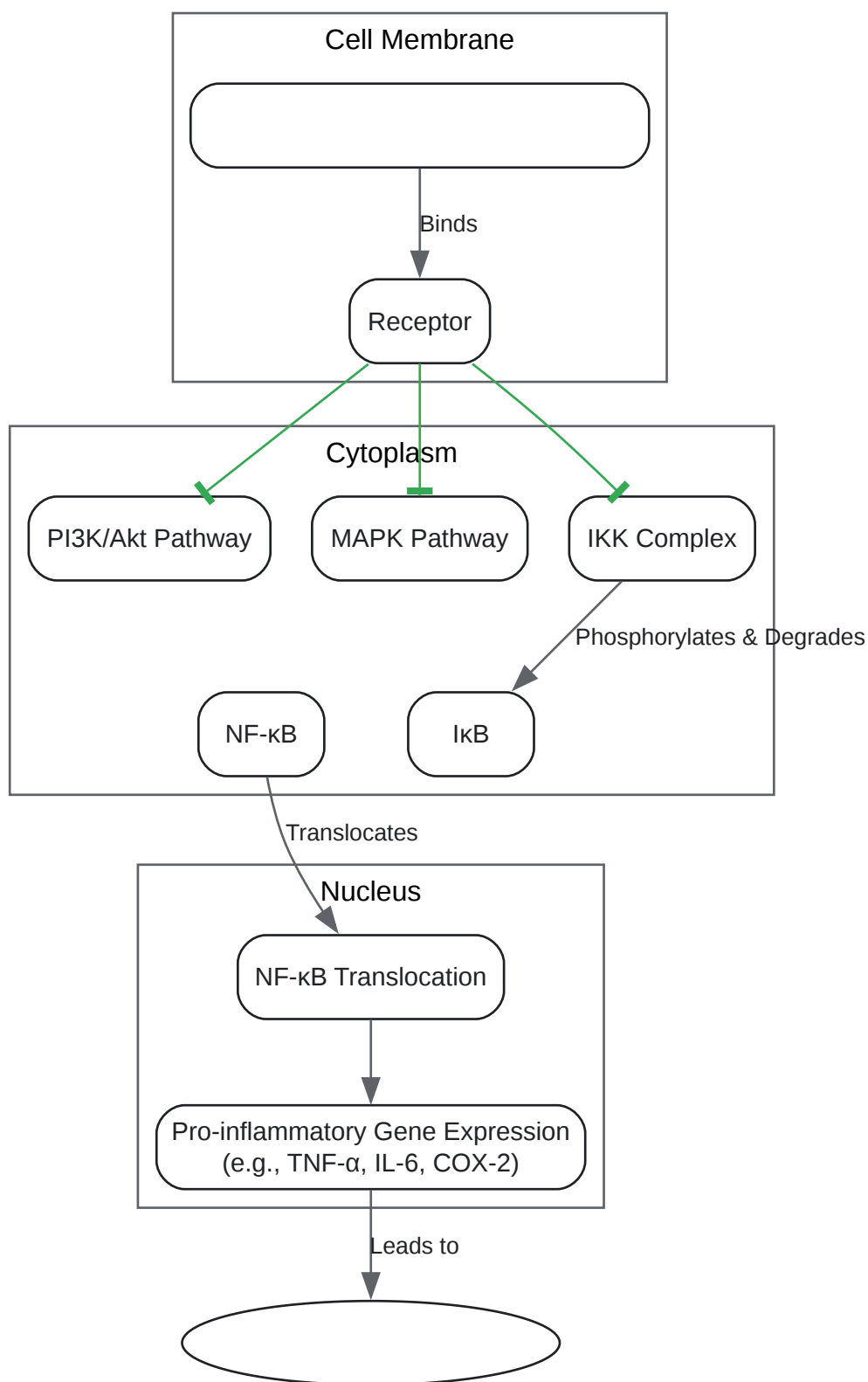
- **Extraction:** The dried and powdered plant material is subjected to solvent extraction, typically with ethanol or methanol, over several days.
- **Fractionation:** The crude extract is concentrated and then partitioned with solvents of increasing polarity, such as n-hexane and ethyl acetate, to separate compounds based on their polarity.
- **Chromatographic Separation:** The fractions are then subjected to column chromatography over a stationary phase like silica gel. Elution with a gradient of solvents (e.g., a mixture of n-hexane and ethyl acetate) separates the compounds.
- **Purification:** Further purification of the fractions containing the target compound is achieved using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Structural Elucidation:** The structure of the isolated compound is determined using spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C NMR) and Mass Spectrometry (MS).

Potential Signaling Pathways

While the specific signaling pathways modulated by **Stigmasta-4,22,25-trien-3-one, (22E)-** have not been elucidated, the anti-inflammatory activity observed in related stigmastane derivatives suggests potential interaction with key inflammatory signaling cascades. These may include the Nuclear Factor-kappa B (NF- κ B), Mitogen-Activated Protein Kinase (MAPK), and Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathways.

Hypothetical Anti-Inflammatory Signaling Pathway

The following diagram illustrates a hypothetical mechanism by which a stigmastane steroid might exert its anti-inflammatory effects.



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